

Application Notes and Protocols for **tert-Butyl octaneperoxoate** in Elastomer Crosslinking

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Compound of Interest

Compound Name: *tert-Butyl octaneperoxoate*

Cat. No.: B077908

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For Researchers, Scientists, and Drug Development Professionals

Introduction

tert-Butyl octaneperoxoate, also known as tert-butyl peroctoate, is an organic peroxide that serves as an efficient free-radical initiator for the crosslinking of a variety of elastomers. This process, often referred to as vulcanization or curing, transforms the raw, gummy elastomer into a durable, elastic material with enhanced mechanical properties, thermal stability, and chemical resistance. The formation of a three-dimensional crosslinked network is crucial for the performance of elastomeric products in demanding applications.

Organic peroxides like **tert-Butyl octaneperoxoate** offer several advantages over traditional sulfur vulcanization systems, including the formation of stable carbon-carbon crosslinks, which impart excellent heat aging resistance and low compression set to the final product. This document provides detailed application notes and experimental protocols for the use of **tert-Butyl octaneperoxoate** in the crosslinking of elastomers.

Chemical Structure and Properties

tert-Butyl octaneperoxoate is a perester with the following chemical structure:

Chemical Formula: $C_{12}H_{24}O_3$ Molar Mass: 216.32 g/mol

The key feature of this molecule is the relatively weak oxygen-oxygen single bond within the peroxy group (-O-O-). When subjected to heat, this bond undergoes homolytic cleavage to generate highly reactive free radicals, which initiate the crosslinking process.

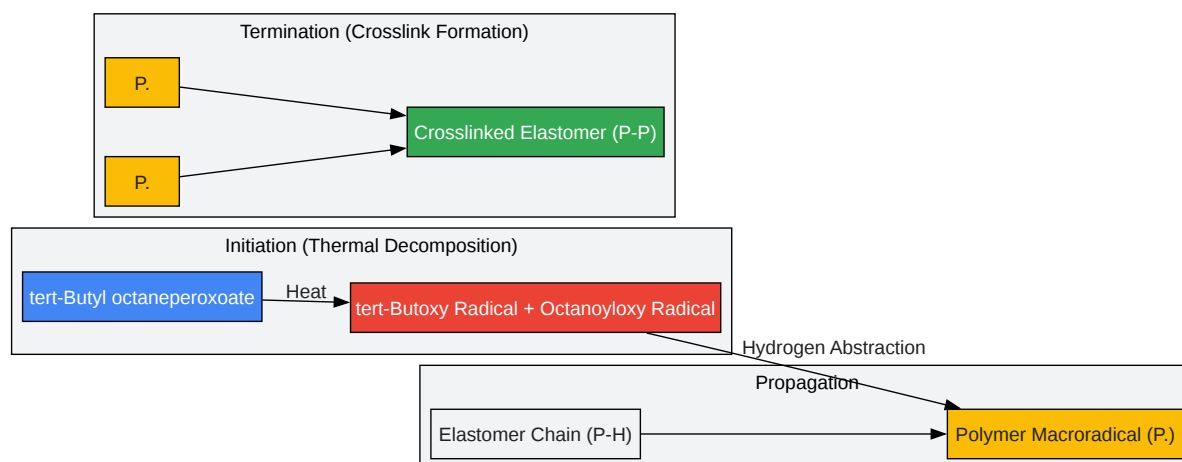
Mechanism of Action in Elastomer Crosslinking

The crosslinking of elastomers using **tert-Butyl octaneperoxoate** proceeds via a free-radical mechanism, which can be summarized in the following key steps:

- **Initiation:** Upon heating, **tert-Butyl octaneperoxoate** decomposes to form a tert-butoxy radical and an octanoyloxy radical.
- **Hydrogen Abstraction:** These highly reactive radicals abstract hydrogen atoms from the polymer chains of the elastomer, creating polymer radicals (macroradicals).
- **Crosslink Formation:** Two polymer radicals can then combine to form a stable carbon-carbon crosslink between the polymer chains.

This process is repeated throughout the elastomer matrix, leading to the formation of a dense, three-dimensional network structure.

Visualization of the Crosslinking Mechanism



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Caption: General mechanism of peroxide-initiated elastomer crosslinking.

Applications in Elastomer Crosslinking

tert-Butyl octaneperoxoate is suitable for crosslinking a wide range of elastomers. The choice of elastomer depends on the desired properties of the final product.

Table 1: Elastomers Suitable for Crosslinking with **tert-Butyl octaneperoxoate**

Elastomer Type	Common Abbreviation	Key Characteristics of Crosslinked Product
Ethylene Propylene Diene Monomer Rubber	EPDM	Excellent resistance to weathering, ozone, and heat.
Styrene-Butadiene Rubber	SBR	Good abrasion resistance and aging stability.
Nitrile Butadiene Rubber	NBR	Excellent resistance to oil, fuel, and other chemicals.
Natural Rubber	NR	High tensile strength, resilience, and tear resistance.
Silicone Rubber	VMQ, PVMQ	Excellent high-temperature stability and flexibility at low temperatures.
Polybutadiene Rubber	BR	High resilience and excellent abrasion resistance.

Experimental Data: Influence of **tert-Butyl octaneperoxoate** Concentration

The concentration of **tert-Butyl octaneperoxoate** significantly impacts the cure characteristics and the final mechanical properties of the elastomer. The following tables provide representative data on the effect of varying peroxide concentrations.

Note: The following data is illustrative and may vary depending on the specific elastomer grade, formulation, and processing conditions. Experimental validation is crucial for specific applications.

Table 2: Cure Characteristics of SBR Crosslinked with **tert-Butyl octaneperoxoate** at 160°C

Peroxide Concentration (phr*)	Scorch Time (t _{s2} , min)	Optimum Cure Time (t ₉₀ , min)	Maximum Torque (M _H , dN·m)
1.0	3.5	12.0	15.8
1.5	3.1	10.5	18.2
2.0	2.8	9.2	21.5
2.5	2.5	8.1	24.1

*phr: parts per hundred rubber

Table 3: Mechanical Properties of SBR Vulcanizates Crosslinked with **tert-Butyl octaneperoxoate**

Peroxide Concentration (phr)	Tensile Strength (MPa)	Elongation at Break (%)	Hardness (Shore A)
1.0	14.2	450	60
1.5	16.8	410	65
2.0	18.5	370	70
2.5	19.1	330	75

As the concentration of **tert-Butyl octaneperoxoate** increases, the scorch time and optimum cure time decrease, indicating a faster curing process. The maximum torque, which is proportional to the crosslink density, increases with higher peroxide loading. This increased crosslink density leads to higher tensile strength and hardness, but a reduction in the elongation at break.

Experimental Protocols

The following are general protocols for the crosslinking of elastomers using **tert-Butyl octaneperoxoate**. These should be adapted based on the specific elastomer and intended application.

Protocol 1: Crosslinking of Styrene-Butadiene Rubber (SBR)

1. Materials and Equipment:

- SBR (e.g., SBR 1502)
- **tert-Butyl octaneperoxoate**
- Two-roll mill
- Moving Die Rheometer (MDR)
- Compression molding press
- Tensile testing machine
- Hardness tester (Shore A)

2. Compounding Procedure:

- Masticate 100 parts of SBR on a two-roll mill until a smooth sheet is formed.
- Add the desired amount of **tert-Butyl octaneperoxoate** (e.g., 1.0, 1.5, 2.0, 2.5 phr) to the rubber and mill until the peroxide is uniformly dispersed. Maintain the mill temperature below the decomposition temperature of the peroxide to prevent premature crosslinking (scorch).

3. Determination of Cure Characteristics:

- Use a Moving Die Rheometer (MDR) to determine the cure characteristics of the compounded rubber.
- Place a sample of the uncured compound in the MDR test cavity.
- Conduct the test at a specified temperature (e.g., 160°C) and record the torque as a function of time.

- From the rheometer curve, determine the scorch time (t_{s2}), optimum cure time (t_{90}), and maximum torque (M_H).

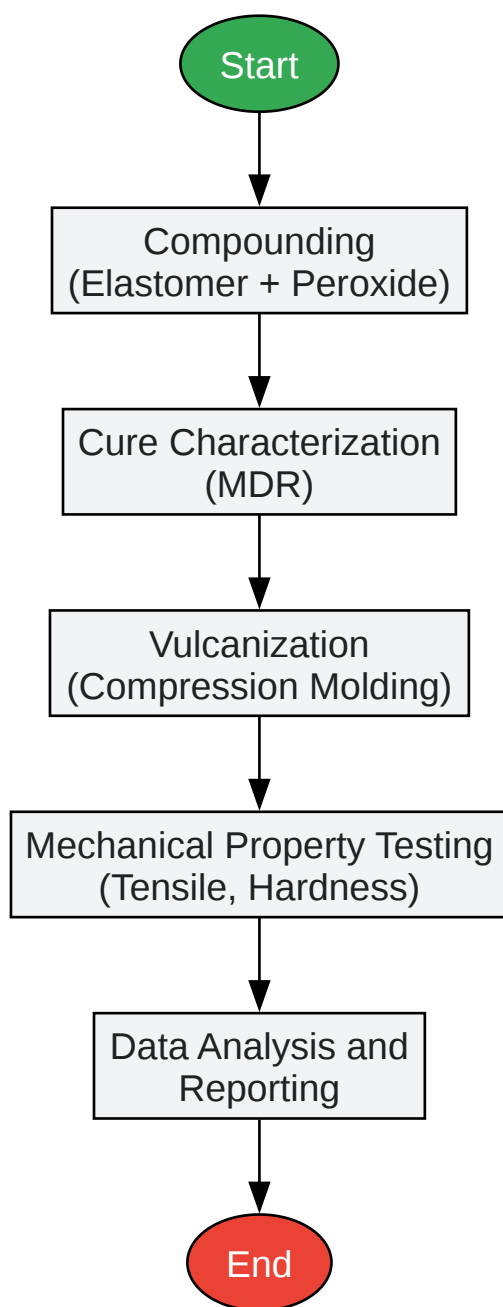
4. Vulcanization (Curing):

- Preheat the compression molding press to the desired curing temperature (e.g., 160°C).
- Place the compounded rubber into a mold of the desired dimensions.
- Apply pressure and cure the sample for the predetermined optimum cure time (t_{90}).
- After curing, cool the mold rapidly in cold water before removing the vulcanized rubber sheet.

5. Characterization of Mechanical Properties:

- Allow the vulcanized sheets to condition at room temperature for at least 24 hours before testing.
- Cut dumbbell-shaped specimens from the cured sheets for tensile testing according to relevant standards (e.g., ASTM D412).
- Measure the tensile strength and elongation at break using a tensile testing machine.
- Measure the hardness of the vulcanized samples using a Shore A durometer according to relevant standards (e.g., ASTM D2240).

Experimental Workflow Visualization



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Caption: A typical experimental workflow for elastomer crosslinking.

Safety Precautions

Organic peroxides are thermally sensitive and can decompose rapidly if not handled properly. It is crucial to adhere to the following safety precautions:

- **Storage:** Store **tert-Butyl octaneperoxoate** in a cool, well-ventilated area away from heat sources, direct sunlight, and incompatible materials such as strong acids, bases, and reducing agents.
- **Handling:** Wear appropriate personal protective equipment (PPE), including safety glasses, gloves, and a lab coat. Avoid contact with skin and eyes.
- **Processing:** During compounding, ensure that the processing temperature is kept well below the decomposition temperature of the peroxide to prevent scorch. Good ventilation is essential to remove any vapors that may be generated.
- **Decomposition:** In case of decomposition, be aware of the potential for fire and the release of flammable vapors. Use appropriate fire-extinguishing media.

Always consult the Safety Data Sheet (SDS) for **tert-Butyl octaneperoxoate** before use for detailed safety and handling information.

Conclusion

tert-Butyl octaneperoxoate is a versatile and effective crosslinking agent for a wide range of elastomers. By carefully controlling the concentration of the peroxide and the curing conditions, the mechanical properties and performance of the final elastomeric product can be tailored to meet the requirements of specific applications. The protocols and data presented in this document provide a foundation for researchers and scientists to effectively utilize **tert-Butyl octaneperoxoate** in their elastomer development and research. It is imperative to conduct thorough experimental evaluations and adhere to strict safety protocols when working with this reactive chemical.

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